

Personal protective equipment for handling VU0463271

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VU0463271

Cat. No.: B611754

[Get Quote](#)

Essential Safety and Handling Guide for VU0463271

This document provides immediate safety, handling, and disposal protocols for **VU0463271**, a potent and selective antagonist of the neuronal-specific potassium-chloride cotransporter 2 (KCC2). All personnel must review this guide and the full Safety Data Sheet (SDS) before handling this compound.

Chemical and Physical Properties

Property	Value
Molecular Formula	C19H18N4OS2
Molecular Weight	382.50 g/mol
CAS Number	1391737-01-1
Appearance	Off-white to yellow solid
Purity	≥98% (HPLC)
Solubility	Soluble in DMSO to 50 mM
Storage	Powder: -20°C for up to 3 years. Stock solution: -80°C for up to 2 years, -20°C for up to 1 year.

Hazard Identification and Precautionary Measures

While **VU0463271** is shipped as a non-hazardous chemical, its full toxicological properties have not been extensively studied. Therefore, it should be handled with caution, assuming it is potentially hazardous.

Potential Hazards:

- May cause skin and eye irritation upon direct contact.
- May be harmful if swallowed or inhaled.
- As a KCC2 antagonist, it can induce hyperexcitability and epileptiform discharges in neuronal tissue.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Operational Plan: Handling and Personal Protective Equipment (PPE)

A risk assessment should be conducted prior to any experiment involving **VU0463271**. The following are minimum PPE requirements.

1. Engineering Controls:

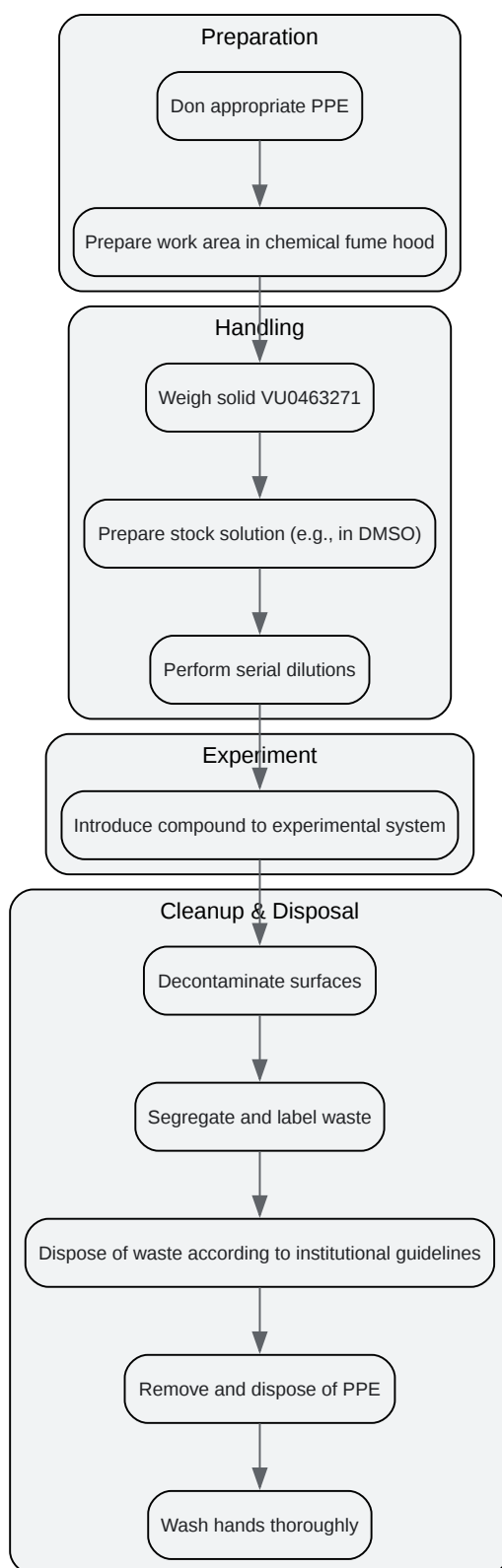
- Always handle the solid compound and concentrated stock solutions within a certified chemical fume hood.

- Ensure a safety shower and eyewash station are readily accessible.

2. Personal Protective Equipment (PPE):

PPE Item	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile), changed regularly and immediately if contaminated.
Eye Protection	Safety glasses with side shields or safety goggles.
Skin and Body Protection	A lab coat must be worn at all times. Ensure it is fully buttoned.
Respiratory Protection	Generally not required when handling in a fume hood. If weighing outside of a ventilated enclosure, a NIOSH-approved respirator may be necessary.

Experimental Workflow for Handling **VU0463271**



[Click to download full resolution via product page](#)

Caption: Standard workflow for handling **VU0463271**.

Disposal Plan

Proper disposal of **VU0463271** and associated waste is crucial to prevent environmental contamination and ensure laboratory safety.

1. Waste Segregation:

- Solid Waste: Unused **VU0463271** powder, contaminated weigh boats, and pipette tips should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused stock solutions, experimental media containing **VU0463271**, and solvent rinses should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other solvent waste unless permitted by your institution's environmental health and safety (EHS) office.
- Sharps Waste: Needles, syringes, or any other sharps contaminated with **VU0463271** must be disposed of in a designated sharps container.

2. Labeling and Storage:

- All waste containers must be labeled with "Hazardous Waste," the full chemical name "**VU0463271**," and the approximate concentration and quantity.
- Store waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials.

3. Final Disposal:

- All waste must be disposed of through your institution's EHS-approved hazardous waste management program. Do not pour any solutions containing **VU0463271** down the drain.

Emergency Procedures

Situation	Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Inhalation	Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water, provided the person is conscious. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, contact your institution's EHS team immediately.

- To cite this document: BenchChem. [Personal protective equipment for handling VU0463271]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b611754#personal-protective-equipment-for-handling-vu0463271\]](https://www.benchchem.com/product/b611754#personal-protective-equipment-for-handling-vu0463271)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com